

Ethyl 3-ethoxypropionate solubility in water and organic solvents

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Compound of Interest

Compound Name: Ethyl 3-ethoxypropionate

Cat. No.: B042834

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An In-depth Technical Guide to the Solubility of **Ethyl 3-Ethoxypropionate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Ethyl 3-Ethoxypropionate** (EEP), a high-performance ether-ester solvent widely utilized in various industrial and research applications. EEP's unique molecular structure, featuring both ether and ester functionalities, grants it a desirable combination of properties, including a slow evaporation rate, low surface tension, and excellent solvency for a broad range of substances. [1][2] This document details its solubility in water and common organic solvents, outlines standard experimental protocols for solubility determination, and presents logical workflows for these procedures.

Core Principles of Solubility

Ethyl 3-Ethoxypropionate (CAS No. 763-69-9) is a clear, colorless liquid with a mild, ester-like odor.[3] Its solubility characteristics are dictated by its linear structure and the presence of both polar (ether and ester groups) and non-polar (ethyl and propylene groups) regions within the molecule. This amphiphilic nature allows it to dissolve a wide variety of polymers, including acrylics, epoxies, polyurethanes, and polyesters, making it a highly versatile solvent. The general principle of "like dissolves like" governs its behavior; it demonstrates strong solvency for many organic compounds while having limited solubility in water.

Quantitative Solubility Data

The solubility of **Ethyl 3-Ethoxypropionate** has been determined in water and its miscibility has been characterized in various organic solvents. The data is summarized below for easy comparison.

Table 2.1: Solubility in Aqueous Solution

| Solvent | Temperature | Solubility | Citation |
|---------|-------------|--------------------------|-----------|
| Water | 20 °C | 54.1 g/L | [4] |
| Water | 20 °C | 1.6 g/100 mL | [5][6][7] |
| Water | 25 °C | 55.5 g/L (5.55E+04 mg/L) | [8] |

Table 2.2: Solubility and Miscibility in Organic Solvents

Ethyl 3-Ethoxypropionate is noted for its excellent compatibility and miscibility with a wide range of common organic solvents. While specific quantitative solubility limits are often not reported due to complete miscibility, its qualitative solubility is well-established.

| Solvent Class | Specific Solvent | Solubility/Miscibility | Citation |
|------------------------|--|------------------------|----------|
| Alcohols | Ethanol, Methanol | Soluble / Miscible | [8] |
| Ketones | Acetone | Soluble / Miscible | [9] |
| Esters | Ethyl Acetate, Butyl Acetate | Miscible | [10] |
| Aromatic Hydrocarbons | Toluene, Xylene | Miscible | |
| Aliphatic Hydrocarbons | Hexane, Heptane | Miscible | |
| Glycol Ethers/Esters | Propylene Glycol Methyl Ether Acetate (PMA) | Miscible | [10] |

Experimental Protocols for Solubility Determination

Accurate and reproducible solubility data is crucial for research and development. The following sections describe standard methodologies for determining the solubility of a substance like **Ethyl 3-Ethoxypropionate**.

Equilibrium Shake-Flask Method (for Thermodynamic Solubility)

This is a conventional and widely accepted method for determining the thermodynamic equilibrium solubility of a compound in a specific solvent.

Objective: To determine the saturation concentration of the solute in a solvent at a controlled temperature.

Materials:

- **Ethyl 3-Ethoxypropionate** (solute)

- Solvent of interest (e.g., water, buffer)
- Analytical balance
- Scintillation vials or flasks with screw caps
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.22 μm PTFE or PVDF)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., Gas Chromatography (GC), High-Performance Liquid Chromatography (HPLC), or UV-Vis Spectrophotometer)

Procedure:

- Preparation: Add an excess amount of the solute (**Ethyl 3-Ethoxypropionate**) to a vial containing a known volume of the solvent. The excess solid phase is crucial to ensure that equilibrium is reached and maintained.
- Equilibration: Seal the vials tightly and place them in a shaker bath set to a constant temperature (e.g., 20 °C or 25 °C). Agitate the samples for a predetermined period (typically 24-72 hours) to allow the system to reach equilibrium. The time required should be established by ensuring that the concentration of the solute in the solution does not change over successive time points.
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the controlled temperature for a sufficient time (e.g., 2-4 hours) to allow the undissolved solute to settle.
- Sampling and Filtration: Carefully withdraw an aliquot from the clear supernatant using a pipette or syringe. Immediately filter the sample through a syringe filter to remove any undissolved microparticles. Note: The filter material should be validated to ensure it does not adsorb the solute.
- Dilution: Accurately dilute the filtered sample with the solvent to a concentration that falls within the linear range of the analytical instrument.

- Quantification: Analyze the diluted sample using a calibrated analytical method (e.g., GC-FID) to determine the concentration of **Ethyl 3-Ethoxypropionate**.
- Calculation: Calculate the original concentration in the saturated solution by accounting for the dilution factor. This value represents the thermodynamic solubility.

Qualitative Miscibility Test

This simple method is used to quickly assess whether two liquids are miscible, partially miscible, or immiscible.

Objective: To visually determine the miscibility of **Ethyl 3-Ethoxypropionate** with a liquid solvent.

Materials:

- **Ethyl 3-Ethoxypropionate**
- Solvent of interest
- Graduated cylinders or pipettes
- Test tubes with stoppers

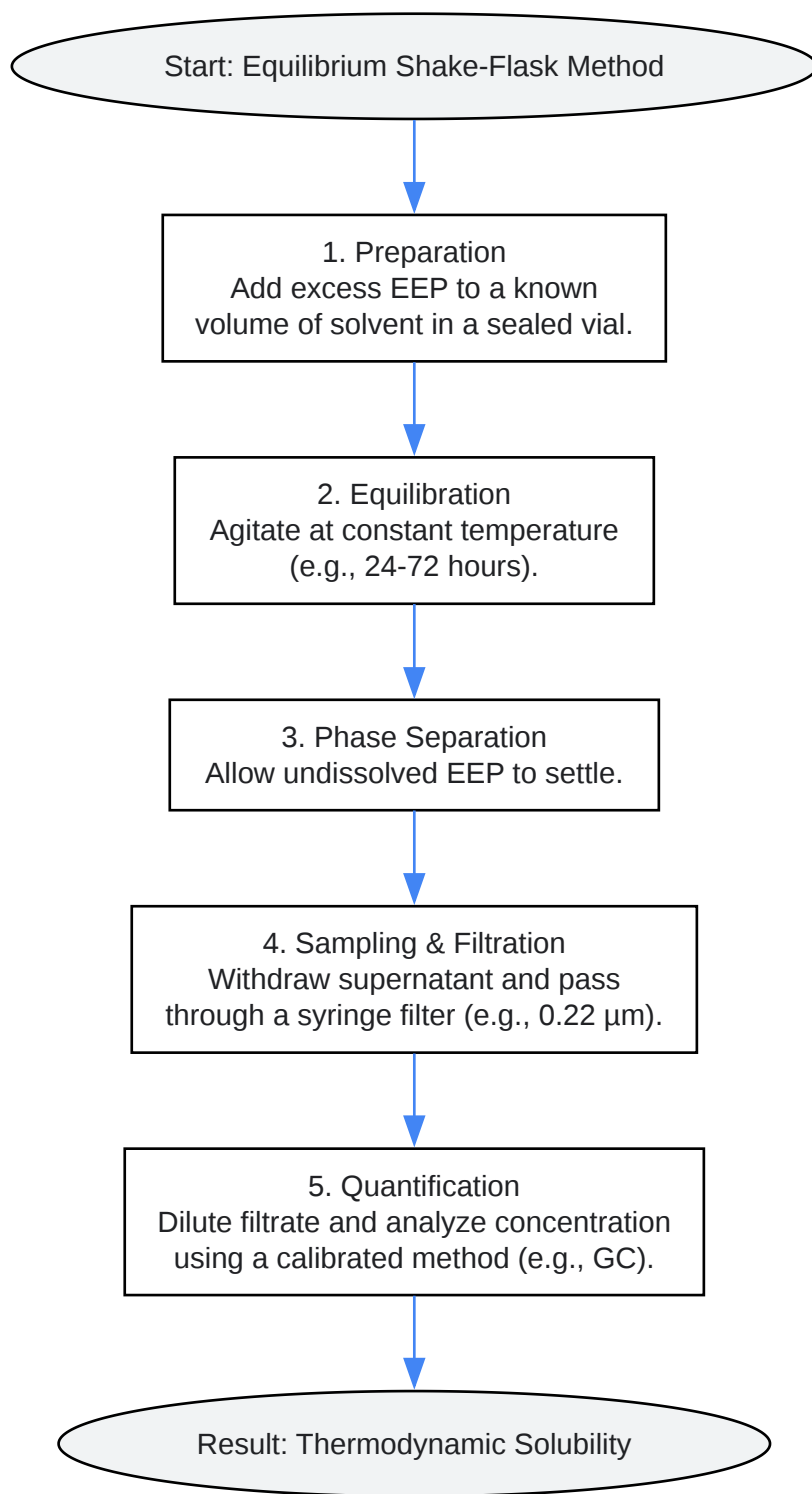
Procedure:

- Add a defined volume (e.g., 5 mL) of the first liquid (e.g., **Ethyl 3-Ethoxypropionate**) to a clean, dry test tube.
- Add an equal volume of the second liquid to the same test tube.
- Stopper the test tube and shake vigorously for approximately 30-60 seconds.
- Allow the mixture to stand and observe.
- Interpretation of Results:
 - Miscible: A single, clear liquid phase is observed.

- Partially Miscible: Two distinct liquid layers are present, but the volume of each layer has changed, or the solution appears cloudy/emulsified.
- Immiscible: Two distinct, clear liquid layers are observed with a sharp interface between them.

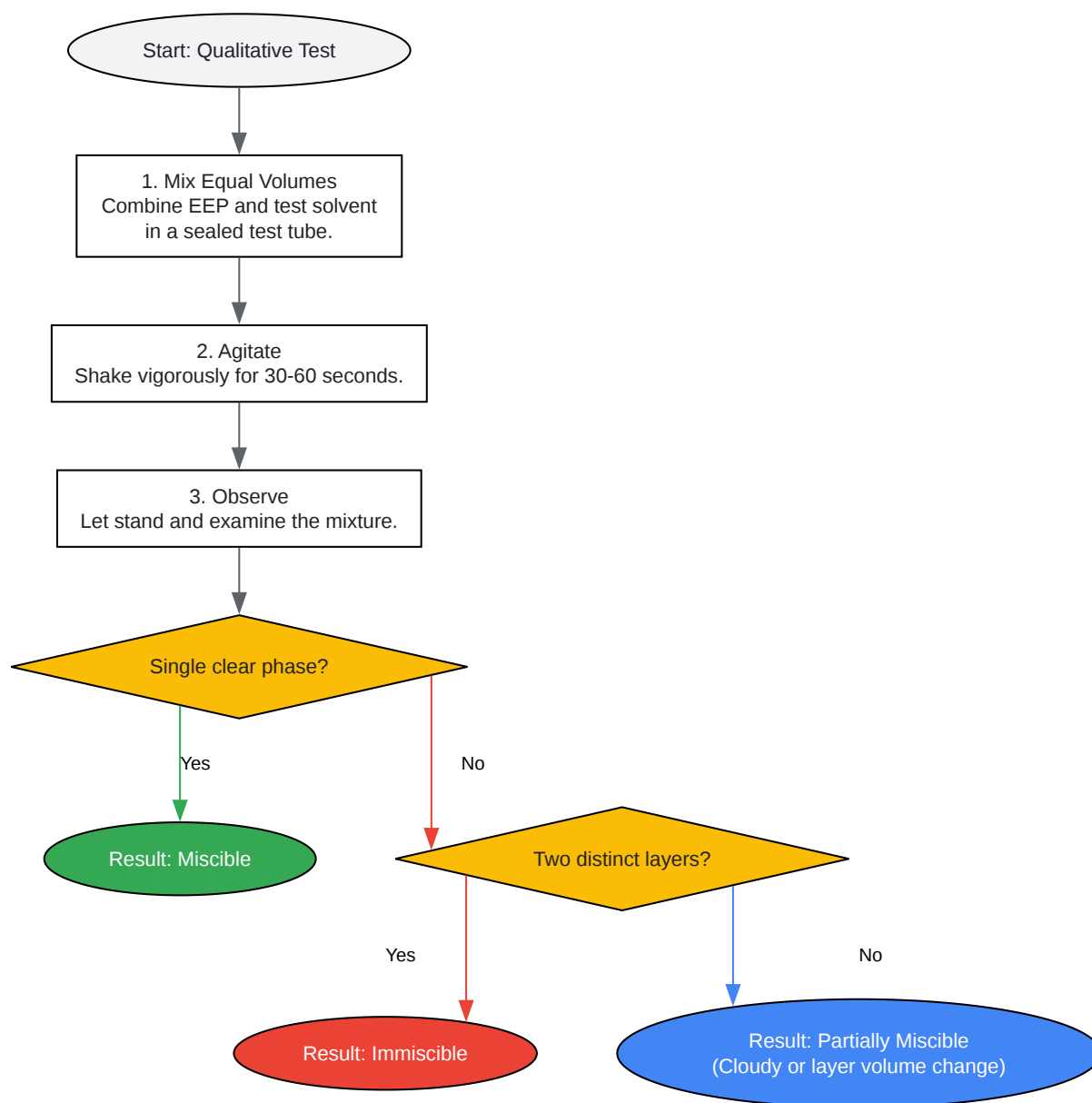
Visualization of Workflows

The following diagrams illustrate the logical steps for the experimental protocols described above.



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Caption: Workflow for Equilibrium Shake-Flask Solubility Determination.



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Caption: Workflow for Qualitative Miscibility Assessment.

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